Synthesis of 1-(4-(2-hydroxyethoxy)phenyl)ethanone from 4-hydroxyacetophenone

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Compound of Interest

Compound Name:	*1-(4-(2-Hydroxyethoxy)phenyl)ethanone*
CAS No.:	*31769-45-6*
Cat. No.:	*B1598247*

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Application Note: Synthesis of 1-(4-(2-hydroxyethoxy)phenyl)ethanone

Executive Summary

This application note details the synthesis of **1-(4-(2-hydroxyethoxy)phenyl)ethanone** (also known as 4-(2-hydroxyethoxy)acetophenone or HEPE) from 4-hydroxyacetophenone (4-HAP). HEPE is a critical intermediate in the synthesis of liquid crystals, antihistamines (e.g., Potastine), and various tyrosyl-based kinase inhibitors.

We present two distinct protocols:

- Method A (Classical): Williamson ether synthesis using 2-chloroethanol. Best for laboratory-scale where reagent availability is the priority.

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- Method B (Green/Industrial): Hydroxyethylation using ethylene carbonate. Best for process scalability, atom economy, and avoiding halogenated waste.

Strategic Analysis & Reaction Engineering

Retrosynthetic Logic

The target molecule contains a phenolic ether linkage. The most direct disconnection is at the phenolic oxygen.

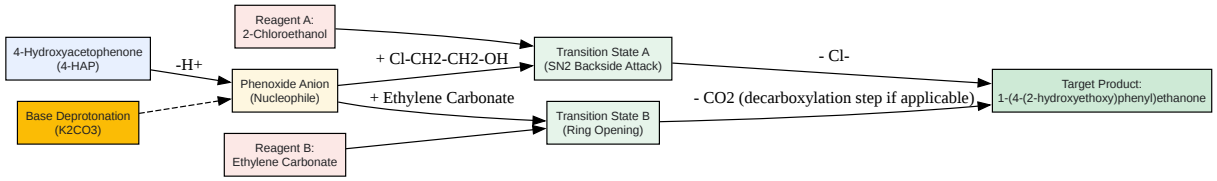
- Path A (Nucleophilic Substitution): Phenoxide attack on a primary alkyl halide (2-chloroethanol).
- Path B (Ring Opening): Phenoxide attack on a cyclic carbonate (ethylene carbonate).

Pathway Comparison

Feature	Method A: 2-Chloroethanol	Method B: Ethylene Carbonate
Reaction Type	Substitution	Nucleophilic Ring Opening
Atom Economy	Low (Stoichiometric salt waste: KCl/NaCl)	100% (CO_2 is retained as carbonate or released, usually no leaving group waste)
Safety	High Toxicity (2-Chloroethanol is a potent poison)	Safer (Ethylene carbonate is a mild solid)
Temperature	Moderate (60–90 °C)	High (140–150 °C)
Solvent	DMF, Acetone, or Water	Often Solvent-free (Melt)

Mechanistic Flow (DOT Visualization)

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Figure 1: Mechanistic divergence between the classical alkyl halide route and the carbonate ring-opening route.

Experimental Protocols

Protocol A: Classical Williamson Synthesis

Rationale: This method utilizes potassium carbonate (

) as a mild base to prevent aldol condensation of the ketone moiety, which can occur with strong hydroxides (

). Potassium iodide (

) is added as a Finkelstein catalyst to convert the chloro-species to a more reactive iodo-species in situ.

Reagents:

- 4-Hydroxyacetophenone (1.0 eq)
- 2-Chloroethanol (1.2 eq)
- (Anhydrous, 1.5 eq)
- (0.1 eq - Catalyst)
- Solvent: DMF (Dimethylformamide) or Acetone

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Step-by-Step Procedure:

- Setup: Charge a 3-neck round-bottom flask equipped with a reflux condenser, thermometer, and magnetic stir bar.
- Dissolution: Add 4-Hydroxyacetophenone (13.6 g, 100 mmol) and Anhydrous DMF (50 mL). Stir until dissolved.
- Deprotonation: Add

  (20.7 g, 150 mmol) and

  (1.66 g, 10 mmol). The suspension will turn yellow/orange as the phenoxide forms. Stir at room temperature for 15 minutes.
- Alkylation: Add 2-Chloroethanol (8.0 mL, 120 mmol) dropwise via syringe or addition funnel.
- Reaction: Heat the mixture to 80–90 °C for 6–8 hours.
  - Checkpoint: Monitor via TLC (Ethyl Acetate:Hexane 1:1). The starting material (

) should disappear, and a lower

    spot (product) should appear.
- Quench: Cool to room temperature. Pour the reaction mixture into ice-cold water (300 mL) with vigorous stirring. The product may precipitate as a solid.
- Workup:
  - If solid precipitates: Filter, wash with water, and dry.
  - If oil forms: Extract with Ethyl Acetate (

    mL). Wash combined organics with water (

    ), Brine (

    ), and dry over

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. Evaporate solvent.[1][2]

- Purification: Recrystallize from Water/Ethanol (8:2) or Toluene.

Protocol B: Green Synthesis (Ethylene Carbonate)

Rationale: This method avoids toxic halides and solvents. It is often run as a "melt" reaction. A catalyst (halide salt) is required to initiate the ring opening.

Reagents:

- 4-Hydroxyacetophenone (1.0 eq)
- Ethylene Carbonate (1.1 – 1.2 eq)
- Catalyst:

  (0.05 eq) or TBAI (Tetrabutylammonium iodide, 0.05 eq)
- Solvent: None (Neat) or minimal Toluene/Xylene if stirring is difficult.

Step-by-Step Procedure:

- Setup: Charge a round-bottom flask with 4-Hydroxyacetophenone (13.6 g, 100 mmol) and Ethylene Carbonate (9.7 g, 110 mmol).
- Catalyst Addition: Add

  (0.7 g, 5 mmol).
- Reaction: Heat the mixture to 140–150 °C.
  - Note: The solids will melt around 90–100 °C to form a homogeneous brown liquid.
  - CO2 Evolution: Evolution of gas may be observed (depending on exact mechanism and temperature, decarboxylation may occur during or after workup, though often the hydroxyethyl ether forms directly without CO2 loss in the primary step).
- Duration: Stir at 145 °C for 3–5 hours.

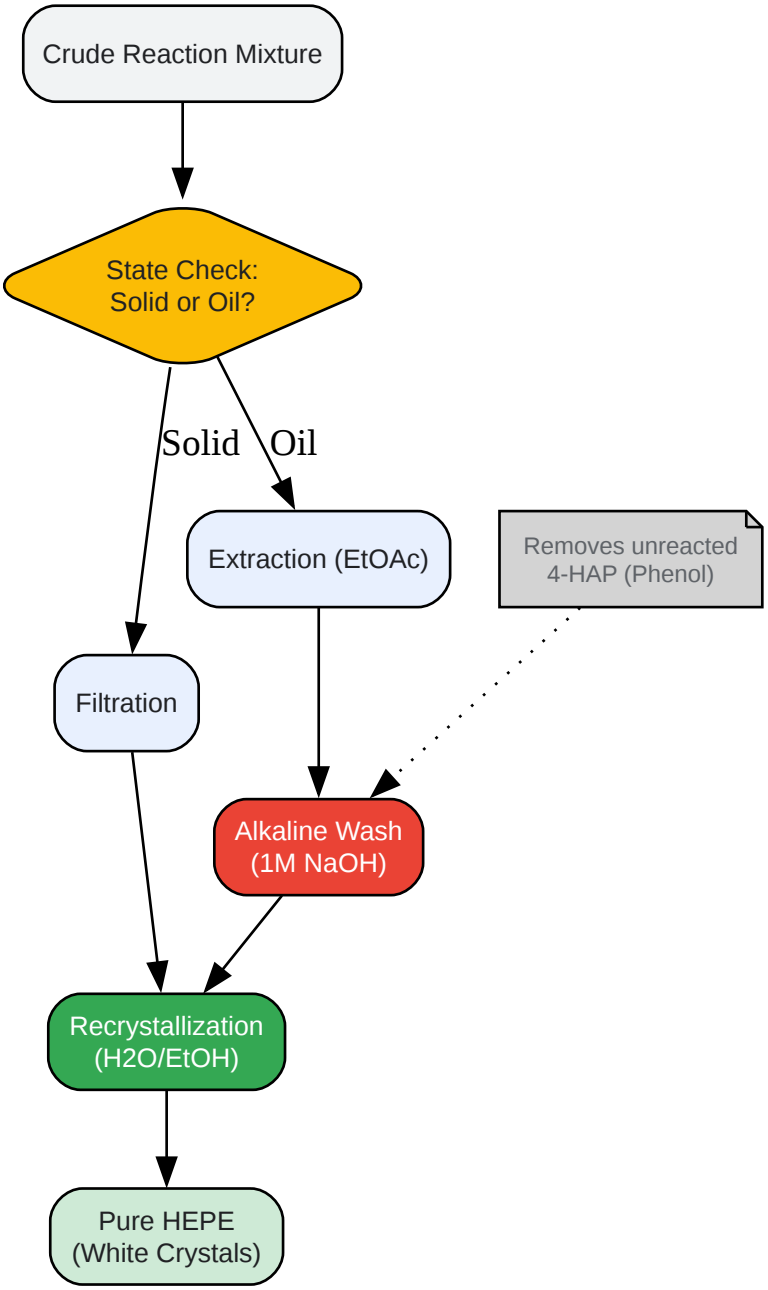
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- Workup:
  - Cool the melt to ~80 °C.
  - Add Water (50 mL) carefully to the hot melt (watch for steam).
  - Allow to cool to room temperature with stirring. The product should crystallize out.
- Purification: Filter the crude solid. Recrystallize from water or dilute ethanol.

Purification & Workup Logic

The purity of HEPE is critical for subsequent steps. The primary impurity is unreacted 4-HAP.

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Figure 2: Purification decision tree. The alkaline wash is a critical control point to remove unreacted starting material.

Analytical Characterization

Target Molecule: **1-(4-(2-hydroxyethoxy)phenyl)ethanone** Molecular Weight: 180.20 g/mol

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Technique	Expected Signal	Interpretation
1H NMR (CDCl3, 400 MHz)	2.56 (s, 3H)	Methyl group of ketone (-C=O)
3.98 - 4.02 (t, 2H)	Methylene adjacent to OH (-OH)	
4.12 - 4.16 (t, 2H)	Methylene adjacent to ether (Ph-O- -)	
6.95 (d, 2H, J=8.8Hz)	Aromatic protons (Ortho to ether)	
7.92 (d, 2H, J=8.8Hz)	Aromatic protons (Ortho to ketone)	
IR Spectroscopy	3300–3500	Broad O-H stretch
1660–1680	Strong C=O stretch (Acetophenone)	
1250	C-O-C asymmetric stretch	
Melting Point	95 – 97 °C	Sharp melting point indicates high purity.[3][4]

Troubleshooting & Critical Parameters

- Low Yield in Method A:
  - Cause: Moisture in the solvent (DMF).
  - Fix: Use anhydrous DMF and dry in an oven before use. Water inhibits the reaction by solvating the nucleophile.

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- Incomplete Reaction in Method B:
  - Cause: Temperature too low.
  - Fix: Ethylene carbonate reactions have a high activation energy. Ensure internal temperature reaches >140 °C.
- Product is Colored (Brown/Yellow):
  - Cause: Oxidation of phenol or polymerization byproducts.
  - Fix: Add a pinch of sodium dithionite during the recrystallization step or treat the organic layer with activated charcoal.

Safety Information (MSDS Summary)

- 4-Hydroxyacetophenone: Irritant. Avoid inhalation.
- 2-Chloroethanol:HIGHLY TOXIC (Dermal/Inhalation). Metabolic poison. Use exclusively in a fume hood with double-gloving (Nitrile/Laminate).
- Ethylene Carbonate: Irritant. Solid at RT, liquid >36°C.
- DMF: Hepatotoxic and teratogenic. Absorbs through skin.

References

- Williamson Ether Synthesis Overview
  - Williamson, A. W. (1850).[1] "Theory of Aetherification". Philosophical Magazine, 37, 350–356.
  - Context: Found
- Green Synthesis via Ethylene Carbonate
  - Clements, J. H. (2003). "Reactive Applications of Cyclic Alkylene Carbonates". Industrial & Engineering Chemistry Research, 42(4), 663–674.

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- Context: Detailed review of the reaction mechanism and industrial advantages of Method B.

- Synthesis of HEPE specifically
  - Patent CN102093189A.[2] "Method for purifying 4-hydroxyacetophenone". (Referenced for crystallization/purification logic).[1][2][3][5][6]
  - Context: Industrial purification parameters.[1][2]
- NMR Data Verification
  - National Institute of Advanced Industrial Science and Technology (AIST). "SDBS No. 15684: 4'-(2-Hydroxyethoxy)acetophenone". Spectral Database for Organic Compounds (SDBS).
  - Context: Verification of chemical shifts provided in Section 5.

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